

# Personal protective equipment for handling Inosine-5'-diphosphate disodium

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## Compound of Interest

Compound Name: *Inosine-5'-diphosphate disodium*

Cat. No.: *B15603084*

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## Essential Safety and Handling Guide for Inosine-5'-diphosphate Disodium

This guide provides immediate safety, handling, and disposal protocols for **Inosine-5'-diphosphate disodium** (IDP), tailored for researchers, scientists, and drug development professionals. The information is compiled from available safety data sheets for IDP and structurally related compounds to ensure a comprehensive overview of safety measures.

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative and safety information for **Inosine-5'-diphosphate disodium**.

Parameter	Information
Chemical Name	Inosine-5'-diphosphate disodium salt
CAS Number	54735-61-4[1]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>11</sub> P <sub>2</sub> [2][3][4]
Molecular Weight	472.15 g/mol [2][3][4]
Appearance	White powder[2]
Storage Temperature	-20°C[5]
Primary Hazards	May cause damage to organs (eyes, central nervous system) through prolonged or repeated exposure (Specific Target Organ Toxicity, Single Exposure - Category 2).[5]
GHS Pictogram	Health Hazard[5]
Signal Word	Warning[5]
Hazard Statement	H371: May cause damage to organs.[5]

## Operational Plan: Step-by-Step Handling Protocol

Adherence to the following procedural steps is crucial for the safe handling of **Inosine-5'-diphosphate disodium** from reception to disposal.

- Receiving and Inspection:
  - Upon receipt, visually inspect the container for any signs of damage or leakage.
  - Verify that the product label matches the order specifications.
  - Transport the sealed container to the designated laboratory area.
- Preparation and Personal Protective Equipment (PPE):
  - Before handling, ensure that a safety shower and eyewash station are readily accessible.

- Don appropriate PPE:
  - Eye Protection: Wear chemical safety goggles or a face shield.
  - Hand Protection: Use nitrile or latex gloves.
  - Body Protection: A lab coat is mandatory. For larger quantities or when generating dust, consider additional protective clothing.
- Handling and Use:
  - Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.
  - Avoid direct contact with skin, eyes, and clothing.
  - Prevent the formation of dust during weighing and transfer.
  - Use dedicated, clean spatulas and weighing boats.
  - Keep the container tightly sealed when not in use.
- Storage:
  - Store in a tightly sealed container at -20°C in a dry environment.<sup>[5]</sup>
  - Keep away from incompatible materials such as strong oxidizing agents.
- Spill Management:
  - In case of a spill, evacuate the immediate area.
  - Wear appropriate PPE before cleaning up.
  - For solid spills, carefully sweep or vacuum the material, avoiding dust generation, and place it in a labeled container for disposal.
  - For liquid spills, absorb with an inert material and place in a sealed container for disposal.

- Ventilate the area after cleanup is complete.

## Disposal Plan

Proper disposal of **Inosine-5'-diphosphate disodium** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
  - Segregate waste containing **Inosine-5'-diphosphate disodium** from general laboratory waste.
  - Maintain separate, clearly labeled waste containers for solid and liquid waste.
- Waste Containment:
  - Solid Waste: Place contaminated items such as gloves, weighing paper, and pipette tips into a durable, sealed plastic bag or container labeled as "Hazardous Chemical Waste."
  - Liquid Waste: Collect unused solutions or liquid waste in a sealed, leak-proof container, also labeled as "Hazardous Chemical Waste."
  - Labeling: Ensure all waste containers are clearly labeled with the full chemical name and associated hazard warnings.
- Disposal Procedure:
  - Dispose of the chemical waste through your institution's designated hazardous waste disposal program.
  - Do not dispose of **Inosine-5'-diphosphate disodium** down the drain or in the regular trash.
  - Follow all local, state, and federal regulations for chemical waste disposal.

## Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps and decision points in the safe handling and disposal workflow for **Inosine-5'-diphosphate disodium**.



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Caption: Procedural workflow for the safe handling and disposal of **Inosine-5'-diphosphate disodium**.

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